

Solubility Profile of Alizarin Fluorine Blue: A Technical Guide

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Compound of Interest

Compound Name: Alizarin Fluorine Blue

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Alizarin Fluorine Blue, also known as Alizarin Complexone or Alizarin-3-methyliminodiacetic acid, is a versatile organic dye and chelating agent. Its utility in various analytical and biological applications is fundamentally linked to its solubility characteristics in different solvent systems. This technical guide provides a comprehensive overview of the solubility of **Alizarin Fluorine Blue**, presenting quantitative data, qualitative descriptions, and a detailed experimental protocol for its application in spectrophotometric analysis.

Core Properties of Alizarin Fluorine Blue

Property	Value	Reference
Chemical Formula	C ₁₉ H ₁₅ NO ₈	[1]
Molecular Weight	385.32 g/mol	[1][2]
Appearance	Brown or ginger-yellow fine powder/crystalline solid.[3][4][5]	
Melting Point	~185 °C (decomposes)	[2][6]

Quantitative Solubility Data

The solubility of **Alizarin Fluorine Blue** is highly dependent on the solvent and the pH of the medium. The following table summarizes the available quantitative solubility data.

Solvent	Concentration	Temperature	Reference
Water	0.2 g/L	Not Specified	[2]
Dimethylformamide (DMF)	10 mg/mL	Not Specified	[5]
Dimethyl sulfoxide (DMSO)	10 mg/mL	Not Specified	[5]
DMSO:PBS (pH 7.2) (1:7)	0.125 mg/mL	Not Specified	[5]

Qualitative Solubility Information

Alizarin Fluorine Blue exhibits poor solubility in non-polar organic solvents and its solubility in aqueous solutions is significantly influenced by pH.[4]

- Aqueous Solutions: It is slightly soluble in water.[2] Its solubility increases in alkaline aqueous solutions and at a pH greater than 5.[4][7] Conversely, its solubility decreases in acidic conditions (pH < 5).[4] The molecule contains a tertiary amine that can be protonated under acidic conditions to form a quaternary ammonium salt, which can exhibit some solubility in water.[3]
- Polar Organic Solvents: The compound is generally soluble in polar organic solvents.[3]
- Non-Polar Organic Solvents: It is reported to be insoluble in ether and other non-polar organic solvents.[4]
- Ethanol and Ether: It is slightly soluble in ethanol and ether.[4][7]
- Incompatibilities: **Alizarin Fluorine Blue** is incompatible with strong oxidizing agents.[2]

Experimental Protocol: Preparation of Alizarin Fluorine Blue Solution for Spectrophotometric Determination of Fluoride

This protocol details the preparation of an **Alizarin Fluorine Blue** stock solution, a common procedure in analytical methods for fluoride quantification.^{[8][9]}

Materials:

- **Alizarin Fluorine Blue** powder
- Sodium hydroxide (NaOH), 1.5N solution
- Hydrochloric acid (HCl), dilute solution
- Freshly distilled water
- Volumetric flask (e.g., 500 mL)
- Stirring apparatus

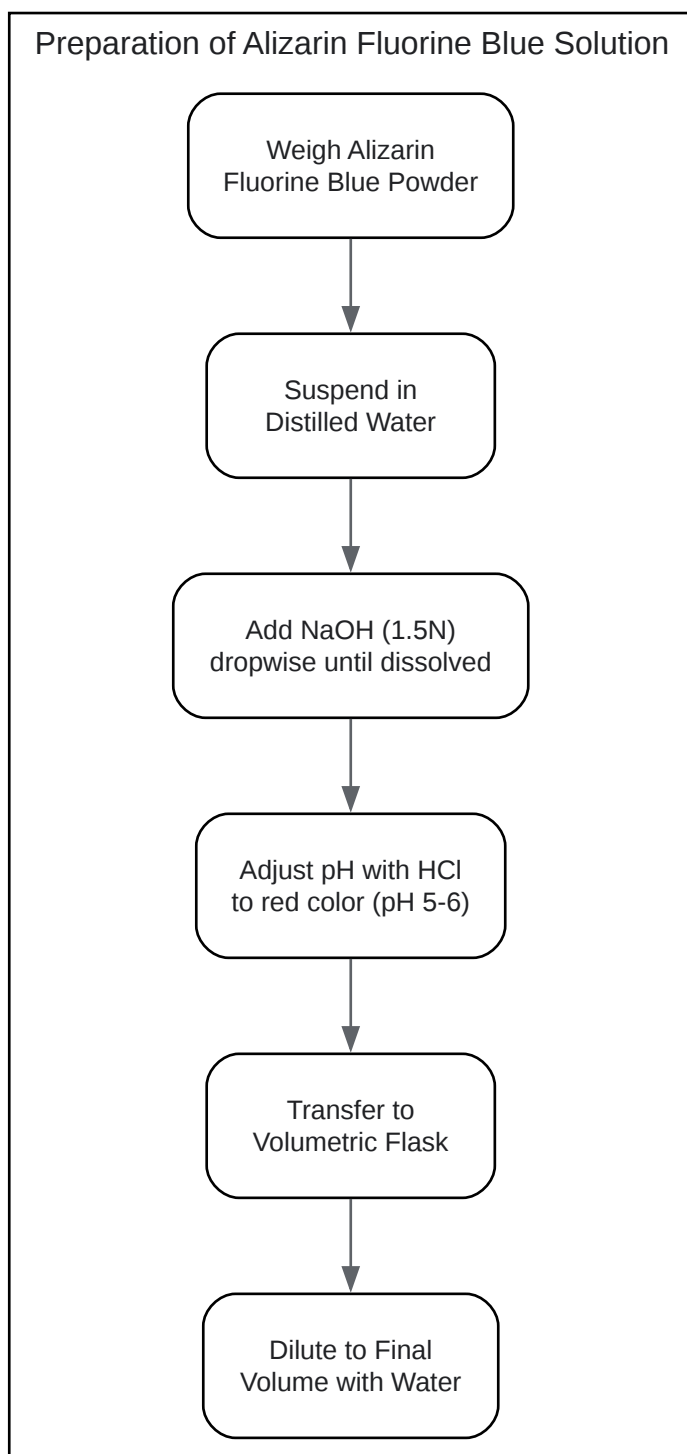
Procedure:

- **Weighing:** Accurately weigh 96.2 mg of **Alizarin Fluorine Blue** powder.
- **Suspension:** Suspend the powder in a beaker containing a volume of freshly distilled water.
- **Dissolution:** While stirring the suspension, add 1.5N sodium hydroxide solution dropwise until all the solid has dissolved. The solution will turn purple.
- **pH Adjustment:** Carefully add dilute hydrochloric acid dropwise until the color of the solution just changes from purple to red, indicating a pH of approximately 5-6.
- **Dilution:** Quantitatively transfer the solution to a 500 mL volumetric flask.
- **Final Volume:** Add distilled water to the mark to bring the final volume to 500 mL.

- Storage: Store the resulting solution appropriately.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Alizarin Fluorine Blue** solution for analytical applications.



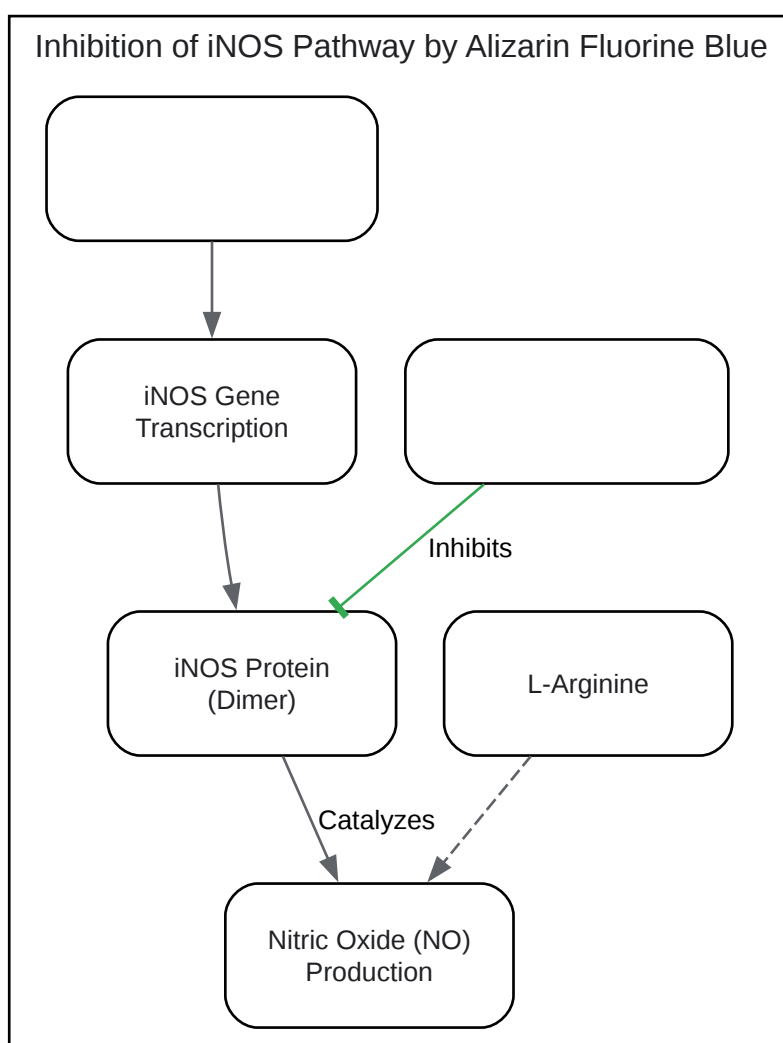
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Workflow for **Alizarin Fluorine Blue** Solution Preparation.

Signaling Pathway and Other Applications

Beyond its use as an indicator, **Alizarin Fluorine Blue** has been identified as an inhibitor of inducible nitric oxide synthase (iNOS), with a reported IC_{50} of 35 nM.[5] This suggests its potential role in research related to inflammation and other pathological processes where iNOS is upregulated. The mechanism of inhibition and its application in cellular or in vivo models would require specific experimental protocols.

The following diagram illustrates the inhibitory action of **Alizarin Fluorine Blue** on the iNOS signaling pathway.



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Inhibitory effect of **Alizarin Fluorine Blue** on the iNOS pathway.

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